

Application Note: HPLC Analysis of 3-Amino-6-methylpyridin-2-ol

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Compound of Interest

Compound Name: 3-Amino-6-methylpyridin-2-ol

Cat. No.: B112726

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Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **3-Amino-6-methylpyridin-2-ol**. The described method utilizes reverse-phase chromatography with UV detection, providing a reliable and reproducible protocol for the determination of this compound in various sample matrices. This document provides a comprehensive experimental protocol, system suitability parameters, and a workflow diagram to ensure successful implementation in a laboratory setting.

Introduction

3-Amino-6-methylpyridin-2-ol is a pyridine derivative of interest in pharmaceutical research and development due to its structural similarity to biologically active compounds. A reliable analytical method for its quantification is essential for quality control, stability studies, and pharmacokinetic assessments. The HPLC method presented here is designed to be specific, accurate, and precise for the analysis of **3-Amino-6-methylpyridin-2-ol**.

Experimental Protocol

This section provides a detailed methodology for the HPLC analysis of **3-Amino-6-methylpyridin-2-ol**.

Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
- Column: A C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size) is recommended for the separation of polar aromatic compounds.
- Solvents: HPLC grade acetonitrile and water.
- Reagents: Ammonium acetate (or a similar suitable buffer salt).
- Standard: A reference standard of **3-Amino-6-methylpyridin-2-ol** of known purity.

Chromatographic Conditions

The following table summarizes the recommended HPLC conditions for the analysis.

Parameter	Value
Column	C18 Reverse-Phase (4.6 x 150 mm, 5 μ m)
Mobile Phase A	20 mM Ammonium Acetate in Water
Mobile Phase B	Acetonitrile
Gradient	10% B to 70% B over 10 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μ L
Detection Wavelength	254 nm
Run Time	15 minutes

Preparation of Solutions

- Mobile Phase A: Dissolve the appropriate amount of ammonium acetate in HPLC grade water to achieve a 20 mM concentration. Filter and degas the solution before use.

- Mobile Phase B: Use HPLC grade acetonitrile directly.
- Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve approximately 10 mg of **3-Amino-6-methylpyridin-2-ol** reference standard in 10 mL of a 50:50 mixture of Mobile Phase A and Mobile Phase B (diluent).
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to appropriate concentrations for calibration.

Sample Preparation

Sample preparation will vary depending on the matrix. A general guideline for a simple solution-based sample is as follows:

- Dissolve the sample containing **3-Amino-6-methylpyridin-2-ol** in the diluent to achieve a concentration within the calibration range.
- Vortex the solution to ensure complete dissolution.
- Filter the sample through a 0.45 μm syringe filter into an HPLC vial prior to injection.

Data Presentation

The following table summarizes the expected quantitative data and performance characteristics of this HPLC method.

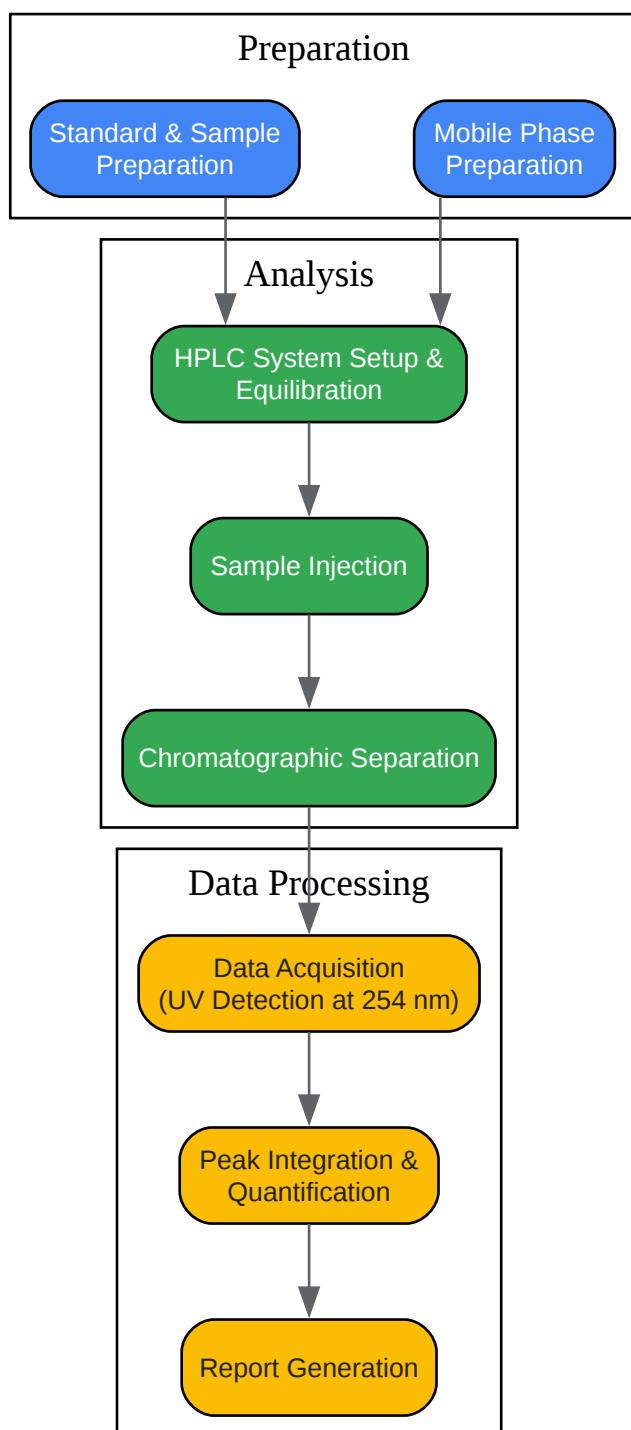
Parameter	Expected Value
Retention Time (RT)	Approximately 5-7 minutes
**Linearity (R^2) **	≥ 0.999
Limit of Detection (LOD)	$\sim 0.1 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.3 \mu\text{g/mL}$
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98-102%

Method Validation

For routine use, this method should be validated according to ICH guidelines or internal standard operating procedures. Key validation parameters include specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), limit of quantification (LOQ), and robustness.

Experimental Workflow

The following diagram illustrates the logical workflow for the HPLC analysis of **3-Amino-6-methylpyridin-2-ol**.



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Caption: Workflow for the HPLC Analysis of **3-Amino-6-methylpyridin-2-ol**.

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